Advanced Mass Spectrometry Guide: Cyclopropyl Phenyl Sulfide

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Compound of Interest

Compound Name:	*Cyclopropyl phenyl sulfide*
CAS No.:	*14633-54-6*
Cat. No.:	*B1585027*

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Content Type: Technical Whitepaper Target Audience: Pharmaceutical Researchers, DMPK Scientists, and Analytical Chemists

Executive Summary

Cyclopropyl phenyl sulfide (CPPS, CAS 14633-54-6) is a critical organosulfur building block utilized in the synthesis of spirocyclobutanones and as a mechanistic probe in drug metabolism studies. Its unique structure—combining a strained cyclopropyl ring with a polarizable sulfur atom and an aromatic system—presents distinct mass spectrometric challenges and opportunities.

For drug development professionals, CPPS serves as a model for "metabolic activation" via S-oxidation and cyclopropyl ring-opening events. This guide provides a definitive technical analysis of CPPS, moving beyond basic spectral matching to the mechanistic causality of its fragmentation and ionization behaviors.

Physicochemical & MS Core Profile

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Before designing an experimental protocol, the analyst must understand the fundamental properties governing the ionization of CPPS.

Property	Value/Characteristic	MS Implication
Molecular Formula		Distinct Isotope Pattern (contributes ~4.5% to M+2)
Monoisotopic Mass	150.0503 Da	Base peak for High-Res MS calibration
Boiling Point	62–63 °C (1 mmHg)	High volatility; ideal for GC-MS
LogP	~3.0 (Predicted)	Requires non-polar solvents (Hexane, DCM) for extraction
Ionization Energy	~8.0 eV (Est.)	Facile ionization in standard 70 eV EI sources
Key Reactivity	S-Oxidation, Ring Opening	Sensitive to in-source oxidation (ESI)

Hard Ionization: Electron Impact (EI) Fragmentation

In Gas Chromatography-Mass Spectrometry (GC-MS), CPPS exhibits a fragmentation pattern driven by the stability of the phenylthio radical and the relief of cyclopropyl ring strain.

Primary Fragmentation Pathways

Upon electron impact (70 eV), the molecular ion (

, m/z 150) undergoes two competing cleavage mechanisms:

- C-S Bond Cleavage (Charge Retention on Sulfur): The most favorable pathway involves the homolytic cleavage of the Cyclopropyl-Sulfur bond. The charge is retained on the sulfur atom due to resonance stabilization by the phenyl ring, yielding the phenylthio cation (m/z 109). This is typically the base peak or a major ion.
  - Mechanism:[1]

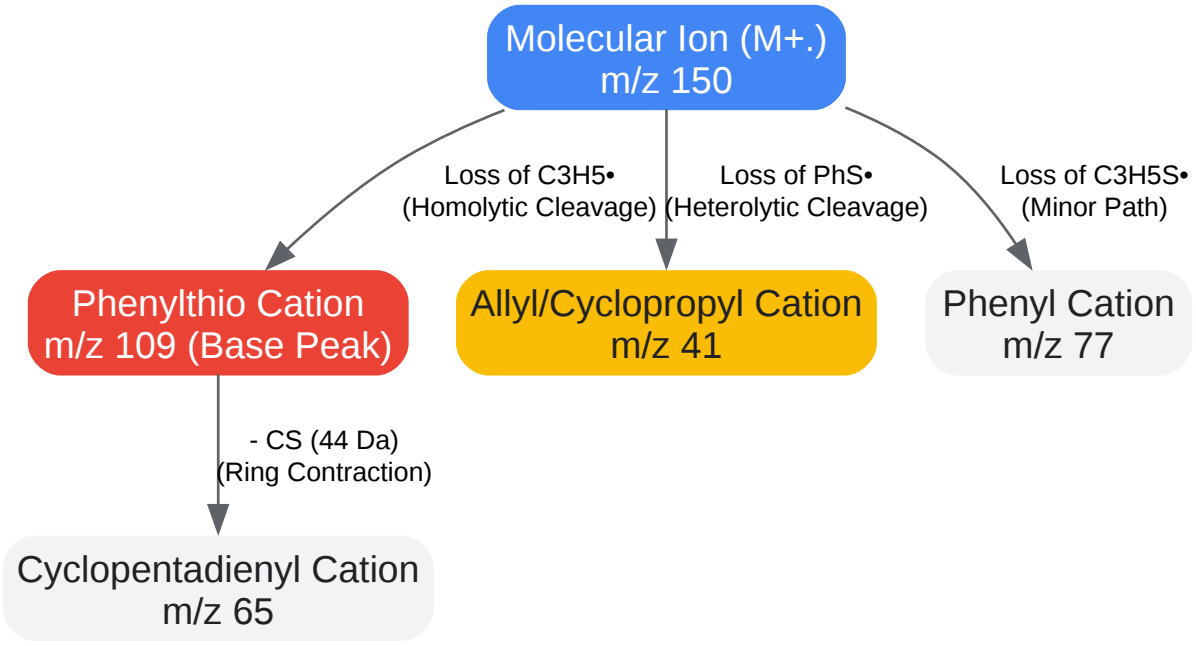
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- Cyclopropyl Ring Opening & Cleavage: The cyclopropyl group is highly strained (27.5 kcal/mol). Upon ionization, the ring often opens to form an allyl cation structure. Cleavage yields the allyl cation (m/z 41).
  - Mechanism:[1]
- Secondary Fragmentation: The m/z 109 ion (

) further degrades by ejecting a neutral CS molecule (thiocarbonyl) to form the cyclopentadienyl cation (m/z 65), or losing a hydrogen atom to form the benzothiophene-like cation (m/z 108).

Visualization of Fragmentation Logic

The following diagram illustrates the causal relationships in the EI fragmentation of CPPS.



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Figure 1: Mechanistic fragmentation tree of **Cyclopropyl Phenyl Sulfide** under 70 eV Electron Impact.

Soft Ionization & Metabolic Profiling (LC-MS)

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In drug development, CPPS is often analyzed via Liquid Chromatography-Mass Spectrometry (LC-MS) to track metabolic stability. The sulfur atom makes it a "soft" nucleophile, highly susceptible to oxidation by cytochrome P450 enzymes or flavin-containing monooxygenases (FMOs).

ESI/APCI Behavior

- Ionization Mode: Positive Mode (

) is preferred due to the basicity of the sulfur lone pairs.

- Adducts: Expect

  at m/z 151.06. Sodium adducts

  (m/z 173) are common if buffers are not strictly controlled.

- In-Source Oxidation: A critical artifact in LC-MS of sulfides is the formation of sulfoxides in the ion source.
  - Diagnostic: If the ratio of m/z 167 (Sulfoxide) to m/z 151 varies with capillary temperature or voltage, it is an artifact, not a metabolite.

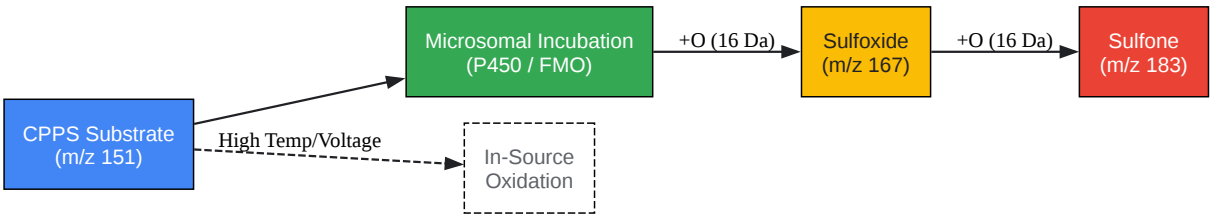
Metabolic Pathways

When incubated with liver microsomes, CPPS undergoes specific transformations:

- S-Oxidation: Conversion to Cyclopropyl phenyl sulfoxide (M+16, m/z 167) and subsequently to the sulfone (M+32, m/z 183).
- Ring Hydroxylation/Opening: The "cyclopropyl clock" mechanism can lead to ring opening, forming hydrated metabolites (M+18).

Metabolic Workflow Diagram

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Figure 2: Metabolic progression and potential analytical artifacts in LC-MS profiling of CPPS.

Experimental Protocols

Protocol A: GC-MS Purity Analysis

Objective: Verify synthesis purity and confirm EI fragmentation.

- Sample Prep: Dissolve 10 µL of CPPS in 1.5 mL of HPLC-grade Dichloromethane (DCM).
- Inlet Parameters:
  - Temp: 250 °C.
  - Mode: Split (50:1) to prevent detector saturation.
- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25µm).
- Oven Program:
  - Hold 50 °C for 1 min.
  - Ramp 15 °C/min to 280 °C.
  - Hold 3 min.
- MS Acquisition: Scan range m/z 35–300. Solvent delay 3.0 min.

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- Data Validation: Check for the molecular ion at m/z 150. If m/z 109 is the base peak, the S-phenyl bond is intact.

Protocol B: LC-MS Metabolic Stability Assay

Objective: Detect oxidative metabolites while minimizing artifacts.

- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes.
- Source Parameters (ESI):
  - Spray Voltage: 3.5 kV (Keep lower to reduce in-source oxidation).
  - Capillary Temp: 275 °C (Do not exceed 300 °C).
  - Sheath Gas: 35 arb units.
- Detection: Full scan (m/z 100–400) triggered MS/MS on m/z 151, 167, and 183.

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